

Aneratrigine stock solution preparation and storage

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Compound Focus: Aneratrigine

CAS No.: 2097163-74-9

Cat. No.: S12853325

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Physicochemical Properties & Handling

Aneratrigine's properties present challenges for formulation and handling, which are critical for experimental success.

Key Properties: [1]

- **Molecular Formula:** $C_{19}H_{20}ClF_2N_5O_2S_2$ [2] [3]
- **Molecular Weight:** 487.97 g/mol (free base) [2]
- **CAS Number:** 2097163-74-9 (free base); 2097163-75-0 (hydrochloride salt) [2] [4]
- **Appearance:** White to off-white solid [2]
- **pKa Values:** $pK_{a1} = 1.1$, $pK_{a2} = 3.0$, acidic $pK_{a3} = 5.5$, basic $pK_{a4} = 8.7$ [1]
- **Solubility:** Highly pH-dependent. Minimal solubility at gastric pH (0.03 mg/mL at pH 1.2), with maximum solubility (5.22 mg/mL) observed at pH 4.0 [1].

Hazards and Safe Handling: **Aneratrigine** is classified as **Acute Toxicity, Oral (Category 4)**, with the hazard statement **H302: Harmful if swallowed** [3]. Please adhere to the following precautions:

- **Personal Protective Equipment (PPE):** Use safety goggles, gloves, and impervious clothing [3].
- **Engineering Controls:** Work in a well-ventilated area, preferably within a fume hood [3].
- **Hygiene:** Avoid inhalation, skin, and eye contact. Do not eat, drink, or smoke when handling the product, and wash skin thoroughly after handling [3].

Stock Solution Preparation & Formulation

The table below summarizes standard preparation methods for *in vitro* and *in vivo* applications based on current data.

Table 1: Standard Preparation Methods for Aneratrigine

Application	Solvent / Formulation	Target Concentration	Protocol Steps & Notes
In Vitro Assays [2]	Anhydrous DMSO	100 mg/mL (204.93 mM)	1. Weigh the required mass of Aneratrigine . 2. Add DMSO to achieve the final concentration. 3. Use ultrasonic treatment to aid dissolution if necessary. Note: DMSO is hygroscopic; use a newly opened container to prevent water absorption.
In Vivo Injection (Mouse/Rat) [4]	10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline	2.5 mg/mL	1. Prepare a 25 mg/mL stock solution in DMSO. 2. Mix 100 µL stock with 400 µL PEG300 and 50 µL Tween 80. 3. Add 450 µL saline to a final volume of 1 mL.
In Vivo Injection (Alternate) [4]	10% DMSO + 90% Corn Oil	2.5 mg/mL	1. Prepare a 25 mg/mL stock solution in DMSO. 2. Add 100 µL stock to 900 µL corn oil and mix well.
Oral Administration (Mouse/Rat) [4]	0.5% Carboxymethylcellulose Sodium (CMC-Na)	2.5 mg/mL	1. Prepare a 0.5% CMC-Na solution in purified water. 2. Add Aneratrigine powder to the solution and suspend by mixing (e.g., vortexing). Note: This forms a suspension, not a true solution.

Storage and Stability

Proper storage is critical for maintaining the chemical integrity of **Aneratrigine**.

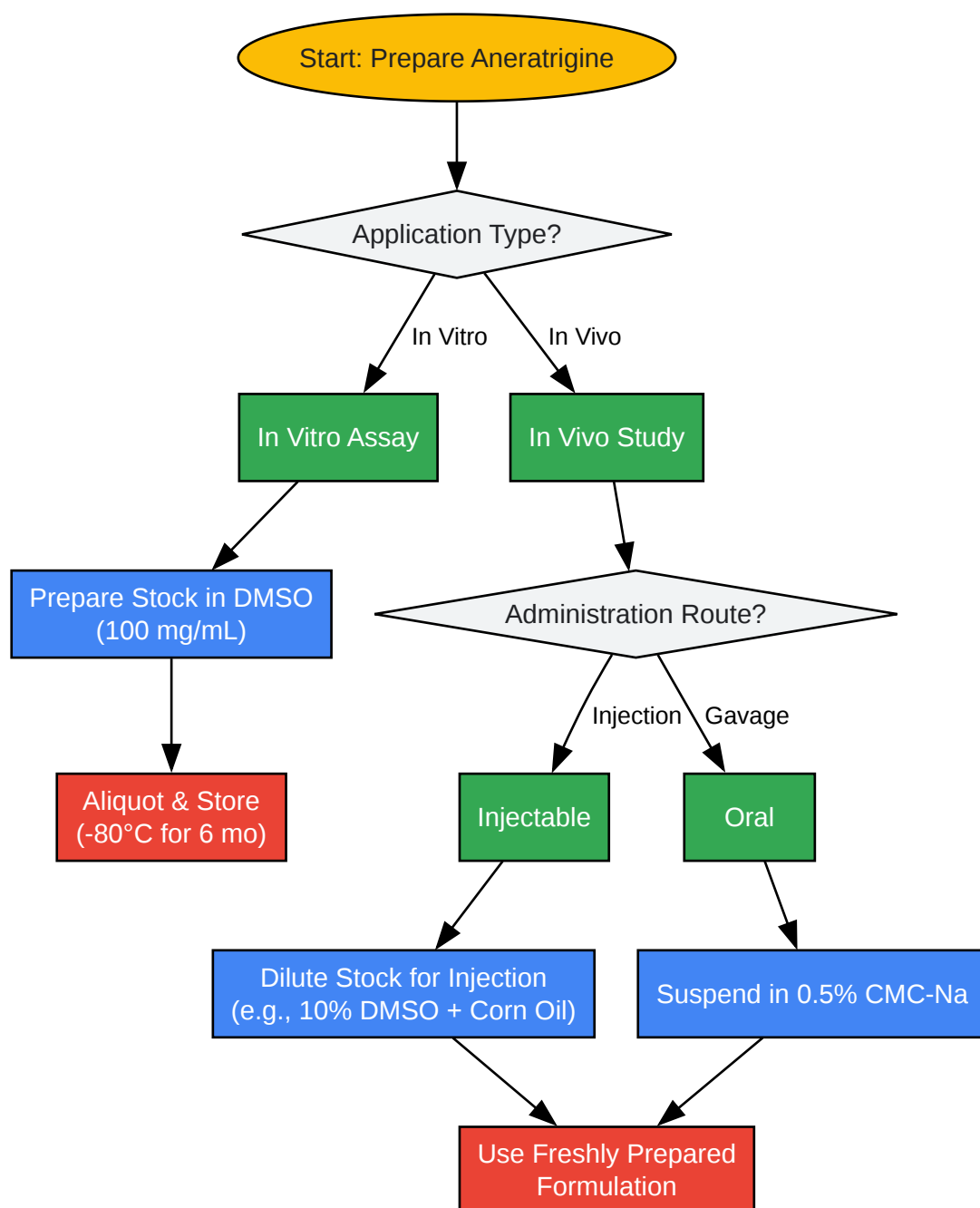
Table 2: Recommended Storage Conditions

Form	Temperature	Shelf Life	Notes
Powder [2] [3]	-20°C	3 years	Keep the container tightly sealed in a cool, well-ventilated place.

Form	Temperature	Shelf Life	Notes
Stock Solution in DMSO [2]	-80°C	6 months	Aliquot to avoid repeated freeze-thaw cycles.
Stock Solution in DMSO [2]	-20°C	1 month	Aliquot to avoid repeated freeze-thaw cycles.

Experimental Workflow for Preparation

The following diagram outlines the logical decision-making process for preparing **Aneratrigrine** for your experiments, based on the protocols above.



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Key Conclusions & Recommendations

- **Solubility is a Major Hurdle: Aneratrigine** is a BCS Class IV compound with low solubility and permeability [1]. Its solubility is highly pH-dependent [1], which must be considered for both *in vitro* assay buffers and *in vivo* formulation.

- **DMSO is Key for *In Vitro* Work:** For cellular assays, preparing a high-concentration stock in anhydrous DMSO is the most straightforward method [2].
- **Formulate for *In Vivo* Studies:** For animal studies, the compound must be formulated using appropriate vehicles like those described to ensure bioavailability and accurate dosing [4].
- **Prioritize Stability:** The chemical stability of **Aneratrigine** can be compromised by heat and moisture [1]. Adhering to recommended storage temperatures and minimizing freeze-thaw cycles of stock solutions is essential for reproducible results [2] [3].

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